

# physical properties of tert-butyl 4-bromopiperidine-1-carboxylate

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## Compound of Interest

Compound Name: *N*-Boc-4-bromopiperidine

Cat. No.: B060578

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An In-depth Technical Guide on the Physical Properties of tert-Butyl 4-bromopiperidine-1-carboxylate

## Introduction

Tert-butyl 4-bromopiperidine-1-carboxylate, also known as 1-Boc-4-bromopiperidine, is a vital heterocyclic building block in organic synthesis, particularly in the development of pharmaceutical compounds.<sup>[1][2]</sup> Its structure, featuring a piperidine ring with a bromine atom at the 4-position and a tert-butoxycarbonyl (Boc) protecting group on the nitrogen, makes it a versatile intermediate for introducing the piperidine moiety into more complex molecules.<sup>[1]</sup> This guide provides a comprehensive overview of its physical properties, experimental protocols for their determination, and relevant experimental workflows.

## Physicochemical Properties

The physical and chemical characteristics of tert-butyl 4-bromopiperidine-1-carboxylate are crucial for its handling, storage, and application in synthetic chemistry.

| Property           | Value   | Source    |
|--------------------|---|-----------|
| Molecular Formula  | C10H18BrNO2   | [2][3][4] |
| Molecular Weight   | 264.16 g/mol  | [3][4][5] |
| Appearance         | White to light yellow powder or lump; off-white solid                             | [6][7]    |
| Melting Point      | 40-44 °C  | [6]       |
| Boiling Point      | 100-118 °C at 0.5 mmHg  | [2][3][5] |
| Density            | 1.3403 g/mL at 25 °C  | [2][3][5] |
| Refractive Index   | n <sub>20/D</sub> 1.4905  | [2][3][5] |
| Flash Point        | > 110 °C (> 230 °F) - closed cup  | [2][3][5] |
| Solubility         | Soluble in common organic solvents such as ethanol, ether, and dimethylformamide. | [3]       |
| pKa                | -2.77 ± 0.40 (Predicted)  | [3]       |
| Storage Conditions | Keep in a dark place, sealed in dry, at room temperature.                         | [2][3]    |

## Spectral Data

### <sup>1</sup>H NMR Spectroscopy

The proton nuclear magnetic resonance (<sup>1</sup>H NMR) spectrum is a key analytical tool for confirming the structure of tert-butyl 4-bromopiperidine-1-carboxylate.

A representative <sup>1</sup>H NMR (250 MHz, Chloroform-d) spectrum shows the following peaks:

- δ 1.46 (s, 9H): Corresponds to the nine equivalent protons of the tert-butyl group.
- δ 1.79-2.00 (m, 2H): Represents two of the methylene protons on the piperidine ring.
- δ 2.00-2.16 (m, 2H): Represents the other two methylene protons on the piperidine ring.

- $\delta$  3.31 (ddd,  $J = 13.67, 7.73, 3.73$  Hz, 2H): Corresponds to two of the methylene protons adjacent to the nitrogen atom.
- $\delta$  3.68 (ddd,  $J = 13.55, 6.85, 3.65$  Hz, 2H): Corresponds to the other two methylene protons adjacent to the nitrogen atom.
- $\delta$  4.34 (tt,  $J = 7.69, 3.81$  Hz, 1H): Represents the proton attached to the carbon bearing the bromine atom.<sup>[8]</sup>

## Experimental Protocols

Detailed methodologies for the determination of key physical properties and the synthesis of the title compound are provided below.

### Synthesis of tert-Butyl 4-bromopiperidine-1-carboxylate

This protocol outlines a common method for the synthesis of tert-butyl 4-bromopiperidine-1-carboxylate from 4-bromopiperidine hydrobromide.<sup>[2][8]</sup>

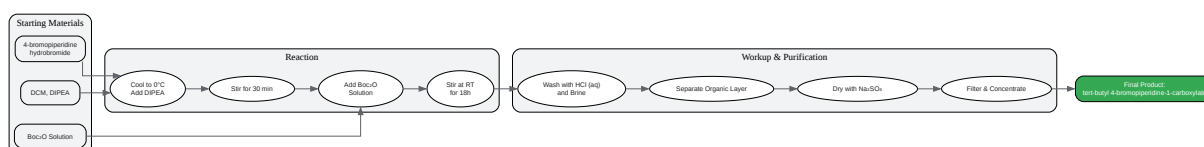
Materials:

- 4-bromopiperidine hydrobromide
- Dichloromethane (DCM)
- N,N-diisopropylethylamine (DIPEA)
- Di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ )
- 1 M aqueous hydrochloric acid (HCl)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- A suspension of 4-bromopiperidine hydrobromide (5 g, 0.02 mol) in dichloromethane (35 mL) is cooled to 0 °C.<sup>[2][8]</sup>

- N,N-diisopropylethylamine (7.09 mL, 0.04 mol) is added dropwise to the suspension.[2][8]
- The reaction mixture is stirred for 30 minutes at 0 °C.[8]
- A solution of di-tert-butyl dicarbonate (6.67 g, 0.031 mol) in dichloromethane (35 mL) is added dropwise.[2][8]
- The reaction mixture is stirred at room temperature for 18 hours.[2][8]
- Upon completion, the reaction mixture is washed sequentially with 1 M aqueous hydrochloric acid (2 x 30 mL) and brine (30 mL).[2][8]
- The organic layer is separated, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the product.[2][8]



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Synthesis workflow for tert-butyl 4-bromopiperidine-1-carboxylate.

## Melting Point Determination

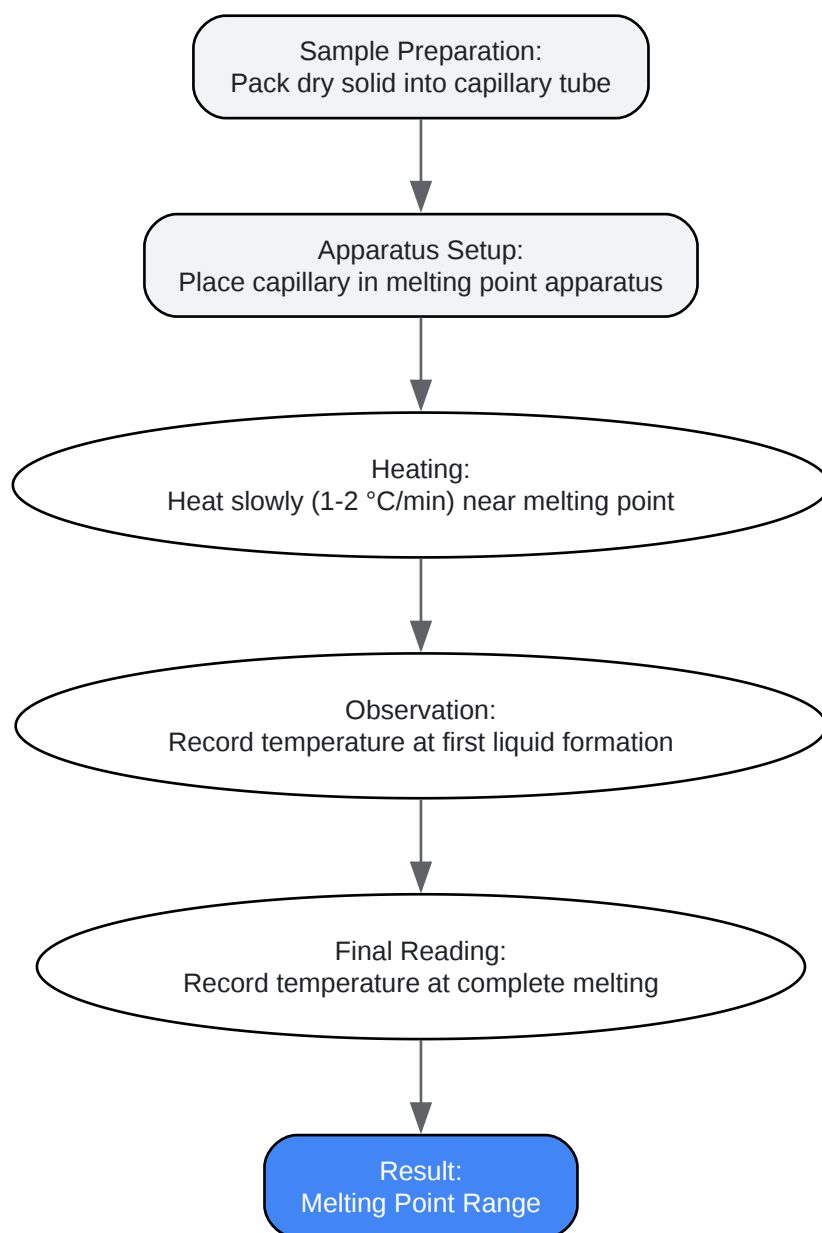
The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a useful indicator of purity.[9][10][11]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[12]
- Capillary tubes (sealed at one end)[9][13]
- Thermometer[10]

Procedure:

- A small amount of the dry, solid sample is introduced into the open end of a capillary tube. [13]
- The tube is tapped gently to pack the solid into the sealed end.[13]
- The capillary tube is placed in the heating block of the melting point apparatus.[13]
- The sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[11]
- The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has melted.[11]



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Experimental workflow for melting point determination.

## Solubility Determination (Qualitative)

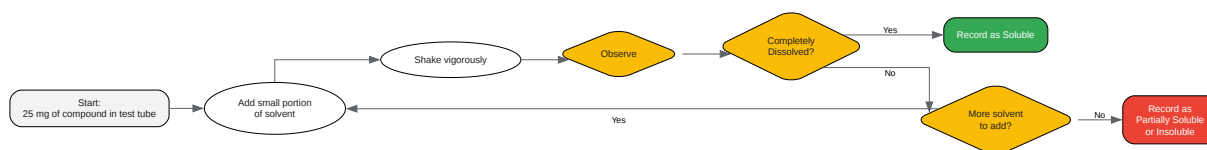
This protocol provides a general method for determining the qualitative solubility of a compound in various solvents.

Materials:

- Test tubes
- Spatula
- Compound to be tested
- Various solvents (e.g., water, ethanol, diethyl ether, dimethylformamide)

Procedure:

- Place approximately 25 mg of the compound into a small test tube.[14]
- Add 0.75 mL of the chosen solvent in small portions.[14]
- After each addition, shake the test tube vigorously.[14]
- Observe whether the solid dissolves completely.
- Record the compound as soluble, partially soluble, or insoluble in the specific solvent at that temperature.



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Workflow for qualitative solubility determination.

## Safety Information

Tert-butyl 4-bromopiperidine-1-carboxylate is classified as harmful if swallowed and very toxic to aquatic life.[3][4] Appropriate personal protective equipment, including gloves, safety

glasses, and a lab coat, should be worn when handling this chemical.[5] It is important to avoid release into the environment.[3]

This technical guide provides a summary of the key physical properties and related experimental procedures for tert-butyl 4-bromopiperidine-1-carboxylate, serving as a valuable resource for researchers and professionals in the field of drug discovery and development.

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